Spectroscopic Characterization of 2,4-Xylenesulfonic Acid Monohydrate: A Technical Guide

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Compound of Interest

Compound Name:	*2,4-Xylenesulfonic acid monohydrate*
CAS No.:	*58811-92-0*
Cat. No.:	*B569641*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2,4-Xylenesulfonic acid monohydrate** (CAS No: 58811-92-0), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural elucidation of this compound through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Introduction

2,4-Xylenesulfonic acid monohydrate, with the molecular formula $C_8H_{12}O_4S$, is an aromatic sulfonic acid that exists as a hydrated crystalline solid.[1][2] The presence of two methyl groups on the benzene ring, a sulfonic acid functional group, and a molecule of water of hydration dictates its chemical and physical properties. Accurate spectroscopic characterization is paramount for confirming its identity, purity, and for understanding its role in chemical reactions. This guide delves into the core spectroscopic techniques used to elucidate the structure of **2,4-**

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Xylenesulfonic acid monohydrate, providing both the data and the scientific rationale behind the interpretation.

Molecular Structure

The molecular structure of **2,4-Xylenesulfonic acid monohydrate** consists of a benzene ring substituted with two methyl groups at positions 2 and 4, and a sulfonic acid group at position 1. The monohydrate form incorporates one molecule of water into its crystal lattice.

Caption: Molecular structure of 2,4-Xylenesulfonic acid with its associated water of hydration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2,4-Xylenesulfonic acid monohydrate**, both ^{1}H and ^{13}C NMR provide definitive structural information.

^{1}H NMR Spectroscopy

The proton NMR spectrum of 2,4-Xylenesulfonic acid reveals the number of different types of protons and their neighboring environments. The data presented below is for the anhydrous form, which is expected to be very similar to the monohydrate in aprotic solvents, with the exception of an additional, exchangeable water peak. In protic solvents like D_2O, the acidic proton of the sulfonic acid and the protons of the water molecule will exchange with the deuterium from the solvent and will not be observed.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **2,4-Xylenesulfonic acid monohydrate** in 0.5-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or D_2O).
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Number of scans: 16-32
  - Relaxation delay: 1-2 seconds

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- Pulse width: 90°
- Spectral width: 0-12 ppm

- Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Reference the spectrum to the residual solvent peak (e.g., DMSO at 2.50 ppm).

^{1}H NMR Data Summary

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.63	d	1H	H-6 (aromatic)
~6.99	d	1H	H-5 (aromatic)
~6.96	s	1H	H-3 (aromatic)
~2.50	s	3H	CH_3 at C-4
~2.25	s	3H	CH_3 at C-2
Variable	br s	2H	SO_3H and H_2O (exchangeable)

Data is based on spectra of the anhydrous form in DMSO-d_6 and may vary slightly for the monohydrate.[3]

Interpretation:

- The aromatic region of the spectrum displays three distinct signals, consistent with a trisubstituted benzene ring. The downfield shift of the proton at H-6 is attributed to the deshielding effect of the adjacent electron-withdrawing sulfonic acid group.
- Two singlets in the aliphatic region correspond to the two non-equivalent methyl groups.
- A broad singlet, which may vary in position and intensity, is expected for the acidic proton of the sulfonic acid and the protons of the water molecule due to chemical exchange.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample (50-100 mg) in a deuterated solvent as for ^{1}H NMR.
- Instrumentation: Utilize a 100 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Acquisition mode: Proton-decoupled
  - Number of scans: 1024 or more to achieve adequate signal-to-noise.
  - Relaxation delay: 2-5 seconds.
- Processing: Process the data similarly to the ^{1}H NMR spectrum, referencing to the solvent peak (e.g., DMSO-d_6 at 39.52 ppm).

^{13}C NMR Data Summary

Chemical Shift (ppm)	Assignment
~144.7	C-1 (ipso)
~139.0	C-4 (ipso)
~131.4	C-2 (ipso)
~128.8	C-6
~125.9	C-5
~123.8	C-3
~21.3	CH_3 at C-4
~19.8	CH_3 at C-2

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Note: The assignments are based on typical chemical shifts for substituted benzenes and may require 2D NMR experiments for unambiguous confirmation.[4]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **2,4-Xylenesulfonic acid monohydrate**, the IR spectrum is particularly useful for confirming the presence of the sulfonic acid group and the water of hydration.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: The spectrum can be acquired using a solid sample. Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin, transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Scan the sample over the mid-IR range (typically 4000-400 cm^{-1}).
- Processing: Perform a background subtraction using a spectrum of the empty sample holder or pure KBr.

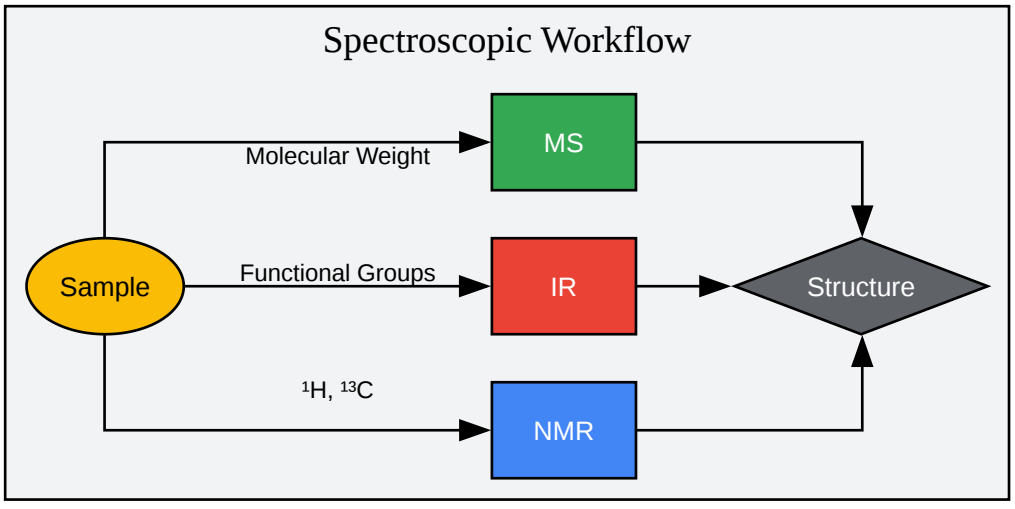
Key IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration	Functional Group
3500 - 3200 (broad)	O-H stretching	H_2O of hydration
3100 - 3000	C-H stretching (aromatic)	Aromatic C-H
2980 - 2850	C-H stretching (aliphatic)	Methyl C-H
~1600, ~1475	C=C stretching	Aromatic ring
1250 - 1120	Asymmetric S=O stretching	Sulfonic acid
1080 - 1010	Symmetric S=O stretching	Sulfonic acid
~1000 - 650	S-O stretching, C-H out-of-plane bending	Fingerprint region

Interpretation:

The most telling feature of the IR spectrum for the monohydrate is the broad absorption band in the 3500-3200 cm^{-1} region, which is characteristic of the O-H stretching vibrations of the water molecule. The strong absorptions corresponding to the S=O and S-O stretching vibrations confirm the presence of the sulfonic acid group.



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Caption: Workflow for the spectroscopic elucidation of **2,4-Xylenesulfonic acid monohydrate**.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2,4-Xylenesulfonic acid monohydrate**, the water molecule is typically lost during ionization.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method, such as Electrospray Ionization (ESI) or direct infusion.
- Ionization: Ionize the sample using either positive or negative ion mode. ESI in negative mode is often effective for sulfonic acids.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions to generate the mass spectrum.

Mass Spectrometry Data

m/z	Interpretation
186	$[M-H_2O]^+$ (Molecular ion of the anhydrous acid)
185	$[M-H_2O-H]^-$ (Deprotonated anhydrous acid)
107	$[M-H_2O-SO_3H]^+$ (Loss of sulfonic acid group)
91	$[C_7H_7]^+$ (Tropylium ion)

Data is based on the fragmentation of the anhydrous form.[5][6]

Interpretation:

The mass spectrum of **2,4-Xylenesulfonic acid monohydrate** will likely not show a molecular ion corresponding to the hydrated form (m/z 204). Instead, the spectrum will be dominated by the molecular ion of the anhydrous acid at m/z 186.[5] In negative ion mode, the deprotonated

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molecule $[M-H]^-$ is observed at m/z 185 for the anhydrous acid.[6] Characteristic fragmentation patterns include the loss of the sulfonic acid group.

Conclusion

The combination of NMR, IR, and MS provides a complete and unambiguous structural confirmation of **2,4-Xylenesulfonic acid monohydrate**. ^1H and ^{13}C NMR define the carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups including the water of hydration, and mass spectrometry establishes the molecular weight of the parent anhydrous acid. This comprehensive spectroscopic analysis is essential for quality control and for understanding the chemical behavior of this important compound in research and development.

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